

Furfuryl Acrylate: A Technical Guide to its Chemical Properties and Applications

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Compound of Interest

Compound Name: Furfuryl acrylate

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Introduction

Furfuryl acrylate ($C_8H_8O_3$) is a versatile monomer characterized by the presence of a furan ring and a reactive acrylate group. This unique chemical structure imparts a range of desirable properties to its polymers, including notable thermal stability and chemical resistance. These characteristics have led to its investigation and use in a variety of applications, from the synthesis of novel polymers to advanced biomedical applications, including drug delivery systems. This technical guide provides an in-depth overview of the chemical and physical properties of **furfuryl acrylate**, detailed experimental protocols for its synthesis and analysis, and a look into its applications relevant to drug development.

Core Chemical and Physical Properties

A summary of the key quantitative properties of **furfuryl acrylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ O ₃	[1]
Molecular Weight	152.15 g/mol	[1]
IUPAC Name	furan-2-ylmethyl prop-2-enoate	[1]
CAS Number	10525-17-4	[1]
Density	1.1125 - 1.113 g/cm ³	[2][3]
Boiling Point	93 °C at 16 mmHg 197 °C at 760 mmHg	[2][3]
Flash Point	73 °C	[3]
Vapor Pressure	0.387 mmHg at 25 °C	[3]
Refractive Index	n _D at 20°C: 1.4800	[2]
Solubility	Insoluble in common organic solvents (as a polymer)	[2]
LogP	1.50880	[3]

Experimental Protocols

Synthesis of Furfuryl Acrylate via Alcoholysis

A common method for the preparation of **furfuryl acrylate** is through the alcoholysis reaction of methyl acrylate with furfuryl alcohol.[2]

Materials:

- Furfuryl alcohol: 98 parts by weight
- Methyl acrylate: 258 parts by weight
- p-Phenylenediamine (polymerization inhibitor): 10 parts by weight
- Powdered aluminum tertiary-butoxide (ester interchange catalyst): 5 parts by weight

Procedure:

- Combine furfuryl alcohol, methyl acrylate, p-phenylenediamine, and powdered aluminum tertiary-butoxide in a suitable reaction vessel.
- Heat the mixture on a water bath until a complete solution is formed.
- Transfer the reaction vessel to an oil bath and heat to approximately 120°C. The vessel should be fitted with a fractionating column and a condenser arranged for controlled reflux.
- Collect the distillate at a rate that maintains the vapor temperature at the head of the column at or near the boiling point of the methanol-methyl acrylate binary azeotrope (62°C).
- Once the production of methanol has substantially ceased, distill off the excess methyl acrylate.
- The **furfuryl acrylate** is then recovered by fractional distillation under reduced pressure.[2]

The purified **furfuryl acrylate** is described as a mobile liquid.[2]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

Furfuryl acrylate can be analyzed using a reverse-phase HPLC method.[4]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Newcrom R1 HPLC column or equivalent reverse-phase column

Mobile Phase:

- A mixture of acetonitrile (MeCN), water, and phosphoric acid.
- For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.[4]

Procedure:

- Prepare the mobile phase and equilibrate the HPLC system and column.
- Dissolve the **furfuryl acrylate** sample in a suitable solvent.
- Inject the sample into the HPLC system.
- Elute the sample through the column using the prepared mobile phase.
- Detect the analyte using a suitable detector (e.g., UV-Vis).

This method is scalable and can be adapted for the isolation of impurities in preparative separation and is also suitable for pharmacokinetic studies.[\[4\]](#)

Reactivity and Polymerization

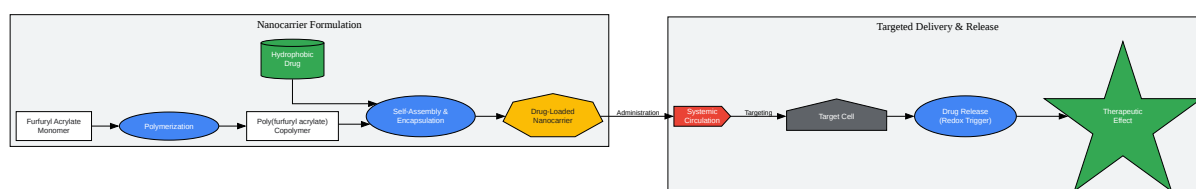
Furfuryl acrylate is a valuable polymerizable compound.[\[2\]](#) It can be polymerized using heat, light, and/or catalysts such as peroxides, ozonides, oxygen, or ozone.[\[2\]](#) The polymerization can be carried out in the presence or absence of a solvent or diluent, or the monomer can be emulsified and then polymerized.[\[2\]](#) Polymerization is preferably conducted at moderate temperatures, around 50°C.[\[2\]](#)

The presence of multiple polymerizable double bonds in the **furfuryl acrylate** molecule allows for the formation of cross-linked polymers.[\[2\]](#) Copolymers of **furfuryl acrylate** with other monomers, such as methyl acrylate, can result in polymers with altered properties, including increased hardness, toughness, and reduced solubility in common organic solvents.[\[2\]](#)

Applications in Drug Development

The unique properties of polymers derived from furan-containing monomers like **furfuryl acrylate** make them promising candidates for biomedical applications, particularly in drug delivery. The furan moiety can participate in Diels-Alder "click" reactions, allowing for the creation of cross-linked micelles that can encapsulate hydrophobic drugs. These nanocarriers can be designed to be redox-responsive, enabling the controlled release of the therapeutic payload in the target environment.[\[5\]](#)

Below is a diagram illustrating the conceptual workflow of a poly(**furfuryl acrylate**)-based drug delivery system.



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Caption: Conceptual workflow of a poly(**furfuryl acrylate**)-based drug delivery system.

Safety and Handling

Furfuryl acrylate is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this chemical. Work should be conducted in a well-ventilated area.

Conclusion

Furfuryl acrylate is a monomer with significant potential, particularly in the field of polymer science and its applications in advanced materials and drug delivery. Its unique chemical structure allows for the synthesis of polymers with tunable properties. For researchers and professionals in drug development, the ability to create functional polymers for targeted and controlled release systems makes **furfuryl acrylate** a compound of considerable interest for

further investigation. Proper handling and safety precautions are essential when working with this reactive chemical.

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References

- 1. Furfuryl acrylate | C₈H₈O₃ | CID 82699 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. US2433866A - Method of making furfuryl acrylate - Google Patents [patents.google.com]
- 3. Furfuryl acrylate | lookchem [lookchem.com]
- 4. Separation of Furfuryl acrylate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 5. pubs.acs.org [pubs.acs.org]
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